

Technical Guide: (Isocyanoimino)triphenylphosphorane (CAS 73789-56-7)

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Compound of Interest

Compound Name: (Isocyanoimino)triphenylphosphor
ane

Cat. No.: B034210

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the properties, suppliers, and core applications of **(Isocyanoimino)triphenylphosphorane**, a key reagent in modern synthetic and medicinal chemistry.

Core Properties

(Isocyanoimino)triphenylphosphorane, also known by the trivial name "Pinc," is a versatile, bench-stable solid reagent.^{[1][2]} Its unique amphoteric nature makes it a valuable tool in a variety of chemical transformations, most notably in the synthesis of heterocyclic compounds and for the macrocyclization of peptides.^{[1][2]}

Table 1: Chemical and Physical Properties of CAS 73789-56-7

Property	Value	Source(s)
CAS Number	73789-56-7	[3] [4] [5] [6]
IUPAC Name	isocyano(triphenyl-λ ⁵ -phosphanylidene)amine	[3] [5]
Synonyms	(N-Isocyanoimino)triphenylphosphorane, Pinc	[1] [4] [7]
Molecular Formula	C ₁₉ H ₁₅ N ₂ P	[3] [4] [6]
Molecular Weight	302.31 g/mol	[3] [4]
Appearance	White to light yellow powder or solid	[1] [7]
Melting Point	160-161 °C	[4]
Solubility	Stored under inert gas (nitrogen or argon) at 2-8°C	[4]
SMILES	[C-]#[N+]N=P(c1ccccc1)(c2ccccc2)c3ccccc3	[7]
InChI Key	NIDTXBFHPXMXTR-UHFFFAOYSA-N	[3] [5] [6]

Key Application: Peptide Macrocyclization for Drug Discovery

A primary application of **(Isocyanoimino)triphenylphosphorane** is in the field of drug discovery, specifically in the synthesis of cyclic peptidomimetics.[\[4\]](#)[\[8\]](#) Cyclic peptides often exhibit enhanced metabolic stability, improved membrane permeability, and higher binding affinity to biological targets compared to their linear counterparts. The use of Pinc, in a methodology largely pioneered by the Yudin group, allows for the efficient, one-pot synthesis of peptide macrocycles containing a 1,3,4-oxadiazole moiety.[\[8\]](#) This transformation is significant as the incorporation of the oxadiazole ring can impart favorable pharmacokinetic properties to the resulting peptidomimetic.[\[1\]](#)

The general reaction involves the condensation of a linear peptide (containing a free carboxylic acid and a free amine), an aldehyde, and **(Isocyanoimino)triphenylphosphorane** to yield the cyclic peptidomimetic.

Experimental Protocols

The following is a representative experimental protocol for the **(Isocyanoimino)triphenylphosphorane**-mediated macrocyclization of a linear peptide, based on procedures described in the literature.

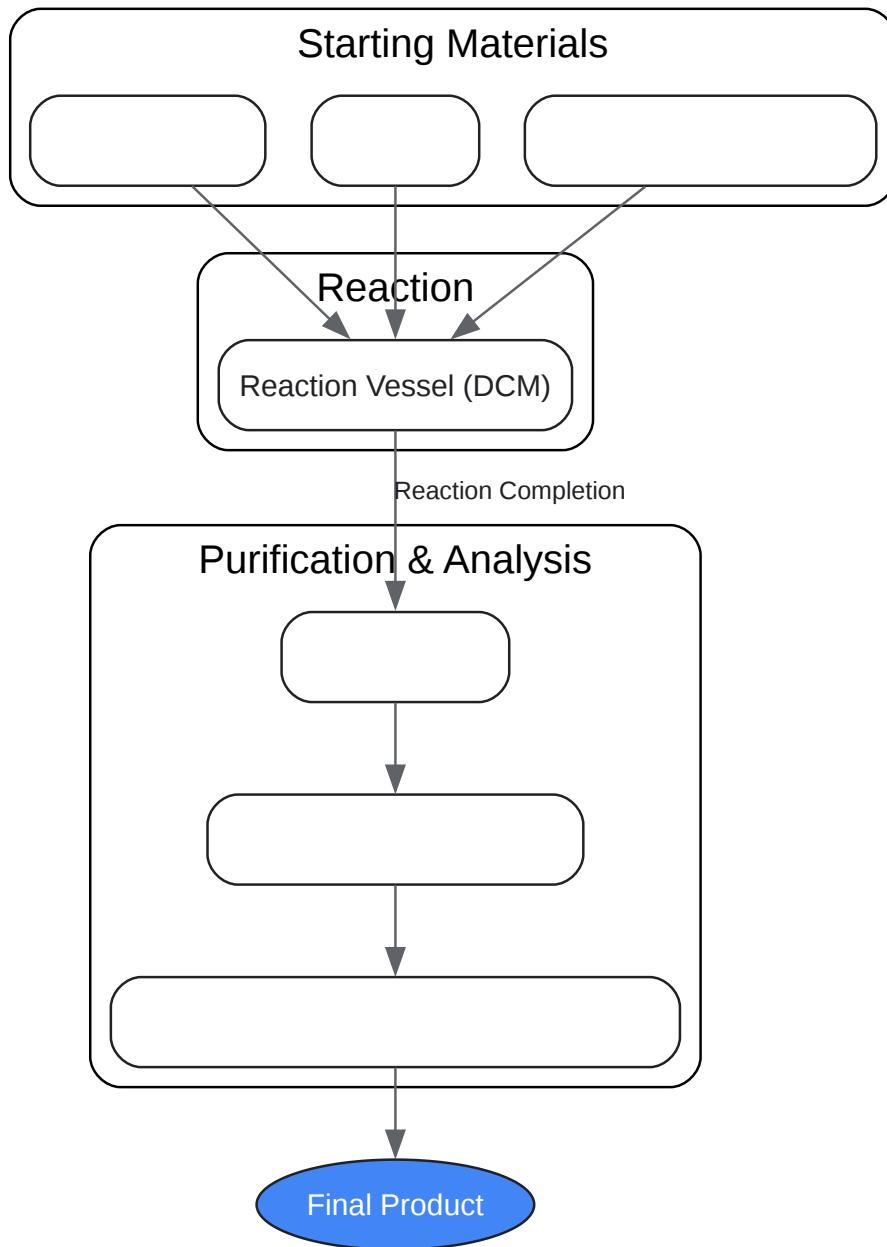
General Procedure for the Pinc-mediated Macrocyclization of a Linear Peptide:

- Preparation of the Reaction Mixture: To a solution of the linear peptide (1.0 equivalent) in dichloromethane (DCM) at a concentration of 0.1 M, add the aldehyde (1.2 equivalents).
- Addition of Pinc: To the stirred solution, add **(Isocyanoimino)triphenylphosphorane** (1.2 equivalents) in one portion at room temperature.
- Reaction Monitoring: The reaction progress is monitored by liquid chromatography-mass spectrometry (LC-MS). The reaction is typically complete within 12-24 hours.
- Workup: Upon completion, the reaction mixture is concentrated under reduced pressure.
- Purification: The crude product is purified by flash column chromatography on silica gel, eluting with a gradient of methanol in dichloromethane, to afford the desired cyclic peptidomimetic.
- Characterization: The structure and purity of the final product are confirmed by high-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of an oxadiazole-containing cyclic peptide using **(Isocyanoimino)triphenylphosphorane**.

Experimental Workflow: Pinc-mediated Peptide Macrocyclization

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Caption: Workflow for Pinc-mediated macrocyclization.

Suppliers

(Isocyanoimino)triphenylphosphorane (CAS 73789-56-7) is commercially available from a number of chemical suppliers.

Table 2: Selected Suppliers of CAS 73789-56-7

Supplier	Product Name	Purity
Sigma-Aldrich	(N-Isocyanoimino)triphenylphosphorane	95%
Fisher Scientific	(Isocyanoimino)triphenylphosphorane	-
TCI America	(Isocyanoimino)triphenylphosphorane	>95.0% (HPLC)
Ambeed	(Isocyanoimino)triphenylphosphorane	-
BLD Pharm	(Isocyanoimino)triphenylphosphorane	-
Benchchem	(Isocyanoimino)triphenylphosphorane	-

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